

Molecular weight and formula of (3-Glycidoxypropyl)dimethylethoxysilane

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Compound of Interest

Compound Name: (3-Glycidoxypropyl)dimethylethoxysilane

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An In-depth Technical Guide to **(3-Glycidoxypropyl)dimethylethoxysilane** for Researchers and Scientists

This technical guide provides comprehensive information on **(3-Glycidoxypropyl)dimethylethoxysilane**, a versatile organosilane compound. It is intended for researchers, scientists, and drug development professionals who are utilizing this chemical for surface modification, bioconjugation, and other advanced applications.

Core Properties

(3-Glycidoxypropyl)dimethylethoxysilane is a bifunctional organosilane featuring a reactive epoxy group and a hydrolyzable ethoxysilane group. This dual functionality allows it to act as a covalent linker between inorganic substrates and organic polymers or biomolecules.

Chemical and Physical Data

A summary of the key quantitative data for **(3-Glycidoxypropyl)dimethylethoxysilane** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C10H22O3Si[1][2][3][4][5]
Molecular Weight	218.37 g/mol [1][4][5]
CAS Number	17963-04-1[1][2][3][4][5]
Appearance	Colorless to pale yellow liquid[6]
Density	0.95 g/mL at 25 °C[2][4][5]
Boiling Point	100 °C at 3 mmHg[2][4][5]
Refractive Index	n20/D 1.434[4][5]
Flash Point	87 °C (189 °F)[2][4]

Applications in Research and Development

The unique properties of **(3-Glycidoxypentyl)dimethylethoxysilane** make it a valuable tool in various research and development fields. Its primary application is as a coupling agent to functionalize surfaces. The ethoxy groups can hydrolyze in the presence of water to form silanol groups, which then condense with hydroxyl groups on the surface of inorganic substrates such as glass, silicon, and metal oxides. This process forms a stable, covalent siloxane bond. The terminal epoxy group is then available for reaction with a variety of nucleophiles, including amines, hydroxyls, and thiols, making it ideal for the immobilization of proteins, antibodies, DNA, and other biomolecules.

Common applications include:

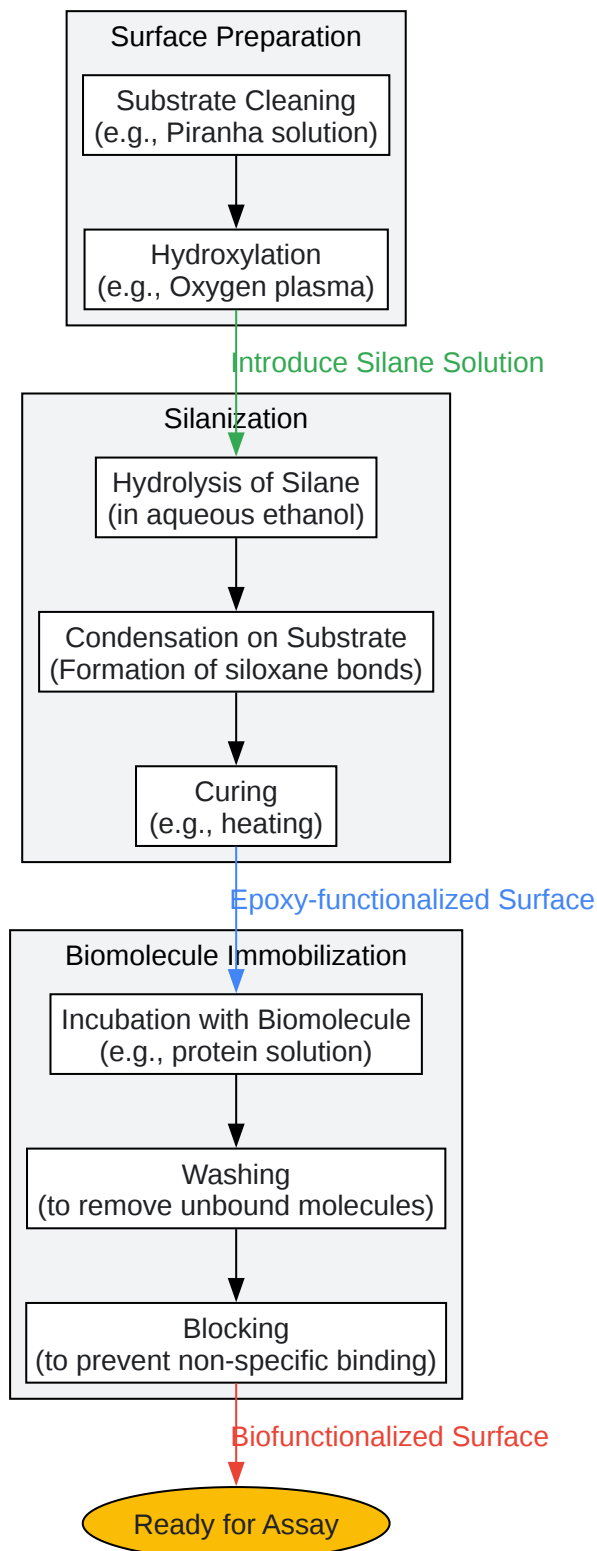
- **Biosensor Fabrication:** Used to functionalize the surface of sensor chips to enhance the performance of fluorescence-based photonic crystal sensors[4][5].
- **Chromatography:** Employed in the preparation of bonded phases for supercritical fluid chromatography (SFC)[4][5].
- **Surface Modification:** Utilized for the silanization of hydroxylated Si(100) wafers and optical chips[4][5].

- Bioconjugation: Acts as a linker for the covalent attachment of biomolecules to surfaces for various bioassays and diagnostic applications.

Experimental Workflow: Surface Functionalization

The following diagram illustrates a typical workflow for the functionalization of a hydroxylated surface with **(3-Glycidoxypropyl)dimethylethoxysilane**, followed by the immobilization of a biomolecule.

Workflow for Surface Functionalization and Biomolecule Immobilization

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Caption: A flowchart illustrating the key stages of surface preparation, silanization with **(3-Glycidoxypropyl)dimethylethoxysilane**, and subsequent biomolecule immobilization.

Experimental Protocol: Silanization of Glass Substrates

This protocol provides a general method for the functionalization of glass microscope slides with **(3-Glycidoxypropyl)dimethylethoxysilane** for subsequent protein immobilization.

Materials:

- Glass microscope slides
- **(3-Glycidoxypropyl)dimethylethoxysilane**
- Ethanol, absolute
- Deionized water
- Piranha solution (7:3 mixture of concentrated H_2SO_4 and 30% H_2O_2) - EXTREME CAUTION IS ADVISED
- Nitrogen gas stream
- Oven

Procedure:

- Substrate Cleaning:
 - Immerse the glass slides in Piranha solution for 30 minutes to clean and hydroxylate the surface. (Safety Note: Piranha solution is extremely corrosive and reactive. Handle with extreme caution in a fume hood with appropriate personal protective equipment.)
 - Rinse the slides thoroughly with copious amounts of deionized water.
 - Dry the slides under a stream of nitrogen gas.

- Silane Solution Preparation:
 - Prepare a 2% (v/v) solution of **(3-Glycidoxypropyl)dimethylethoxysilane** in a 95:5 (v/v) mixture of ethanol and deionized water.
 - Stir the solution for 5-10 minutes to allow for the hydrolysis of the ethoxy groups.
- Silanization:
 - Immerse the cleaned and dried glass slides in the freshly prepared silane solution for 1-2 hours at room temperature.
 - After immersion, rinse the slides with ethanol to remove any excess, unreacted silane.
 - Dry the slides again under a stream of nitrogen gas.
- Curing:
 - Place the silanized slides in an oven and cure at 110-120 °C for 15-30 minutes to promote the formation of a stable siloxane layer.
 - Allow the slides to cool to room temperature before use.

The resulting epoxy-functionalized surface is now ready for the covalent immobilization of proteins or other ligands containing amine, thiol, or hydroxyl groups.

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